

3-Bromo-2-nitrobenzoic acid molecular structure and weight

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Compound of Interest

Compound Name: 3-Bromo-2-nitrobenzoic acid

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An In-Depth Technical Guide to **3-Bromo-2-nitrobenzoic Acid**: Molecular Structure, Properties, and Synthetic Applications

Authored by: A Senior Application Scientist

Introduction

3-Bromo-2-nitrobenzoic acid is a highly functionalized aromatic carboxylic acid that serves as a critical intermediate in organic synthesis. Its strategic substitution pattern, featuring a carboxylic acid, a bromine atom, and a nitro group, offers a versatile platform for the construction of complex molecular architectures. This guide provides an in-depth analysis of its molecular structure, physicochemical properties, synthetic methodologies, and applications, with a particular focus on its relevance to researchers, scientists, and professionals in the field of drug development.

Molecular Structure and Physicochemical Properties

The molecular formula for **3-Bromo-2-nitrobenzoic acid** is $C_7H_4BrNO_4$.^[1]^[2] Its structure consists of a benzene ring substituted with a bromine atom at position 3, a nitro group at position 2, and a carboxylic acid group at position 1. The spatial arrangement of these functional groups dictates the molecule's reactivity and steric hindrance, influencing its behavior in chemical reactions.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **3-bromo-2-nitrobenzoic acid**.^[1] It is also identified by the CAS Number 116529-61-4.^[2]

Molecular Weight

The molecular weight of **3-Bromo-2-nitrobenzoic acid** is a fundamental property for stoichiometric calculations in synthesis. The computed molecular weight is approximately 246.01 g/mol .^{[1][3]} More precise values are also available, such as 246.0150.^[2]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ BrNO ₄	[1] [2]
Molecular Weight	246.01 g/mol	[1] [3]
IUPAC Name	3-bromo-2-nitrobenzoic acid	[1]
CAS Number	116529-61-4	[2]
Appearance	Beige Powder/Solid	[4]
Odor	Odorless	[4]

Molecular Structure Visualization

Caption: 2D representation of the **3-Bromo-2-nitrobenzoic acid** molecular structure.

Synthesis of 3-Bromo-2-nitrobenzoic Acid

The synthesis of **3-Bromo-2-nitrobenzoic acid** can be achieved through various synthetic routes. One documented method involves the oxidation of 2-(3-bromo-2-nitrophenyl)acetic acid.^[5]

Experimental Protocol: Oxidation of 2-(3-bromo-2-nitrophenyl)acetic acid

Objective: To synthesize **3-Bromo-2-nitrobenzoic acid** from 2-(3-bromo-2-nitrophenyl)acetic acid.

Materials:

- 2-(3-bromo-2-nitrophenyl)acetic acid (24.0 g)
- Sodium hydroxide (10.0 g)
- Water (500 mL)
- Concentrated hydrochloric acid
- Ethyl acetate
- Saturated brine
- Anhydrous sodium sulfate

Procedure:

- To a 500 mL three-necked flask, add 500 mL of water and 10.0 g of sodium hydroxide.
- Add 24.0 g of 2-(3-bromo-2-nitrophenyl)acetic acid to the flask.[5]
- Heat the reaction mixture to 90 °C and maintain this temperature for 6 hours.[5]
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove any insoluble material and collect the filtrate.
- Adjust the pH of the filtrate to 1.5 using concentrated hydrochloric acid.
- Extract the aqueous solution with ethyl acetate (3 x 80 mL).[5]
- Combine the organic phases, wash with saturated brine, and dry with anhydrous sodium sulfate.[5]
- Concentrate the organic phase under reduced pressure to yield **3-Bromo-2-nitrobenzoic acid**. The expected yield is approximately 19.1 g (84.1%).[5]

Causality Behind Experimental Choices:

- Sodium Hydroxide: The use of sodium hydroxide creates a basic medium, which is essential for the oxidation reaction to proceed.
- Heating: Heating the reaction mixture to 90 °C for an extended period provides the necessary activation energy for the oxidation of the acetic acid side chain to a carboxylic acid.
- Acidification: Adjusting the pH to 1.5 with concentrated hydrochloric acid protonates the carboxylate salt, making the **3-Bromo-2-nitrobenzoic acid** less soluble in water and facilitating its extraction into an organic solvent.
- Extraction with Ethyl Acetate: Ethyl acetate is an effective solvent for extracting the desired product from the aqueous solution.
- Washing with Brine and Drying: These steps are crucial for removing any remaining water and impurities from the organic phase, ensuring the purity of the final product.

Applications in Research and Drug Development

3-Bromo-2-nitrobenzoic acid is a valuable building block in organic synthesis, particularly in the pharmaceutical industry. The presence of three distinct functional groups allows for a wide range of chemical transformations, making it a versatile starting material for the synthesis of more complex molecules with potential biological activity.[6][7]

The bromine atom can be displaced through nucleophilic aromatic substitution or participate in cross-coupling reactions. The nitro group can be reduced to an amine, which can then be further functionalized. The carboxylic acid group can be converted into esters, amides, or other derivatives. This trifecta of reactivity makes **3-Bromo-2-nitrobenzoic acid** a key intermediate in the synthesis of heterocyclic compounds and other scaffolds found in many pharmaceutical agents.[7]

Safety and Handling

3-Bromo-2-nitrobenzoic acid is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1][8]

Precautionary Measures:

- Handling: Use only in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[4][9] Avoid breathing dust, fume, gas, mist, vapors, or spray.[8] Wash hands and any exposed skin thoroughly after handling.[4]
- Storage: Store in a dry, cool, and well-ventilated place.[4][9] Keep the container tightly closed.[4]
- First Aid:
 - If on skin: Wash with plenty of soap and water.[8]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
 - If inhaled: Remove the person to fresh air and keep comfortable for breathing.[8]
 - If swallowed: Do NOT induce vomiting. Seek immediate medical attention.[4]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[4][8]

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